

No Direct Applications of Dimethyl 2,2'-thiobisacetate in Materials Science Found

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Compound of Interest

Compound Name: *Dimethyl 2,2'-thiobisacetate*

Cat. No.: *B108632*

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Despite a comprehensive search for the applications of **Dimethyl 2,2'-thiobisacetate** in materials science, no specific uses in the synthesis of polymers, nanoparticles, or hydrogels were identified in publicly available literature. The research did not yield any detailed experimental protocols or quantitative data related to its use in these areas.

While the compound is available from various chemical suppliers, its documented utility appears to be primarily as a chemical intermediate in organic synthesis rather than as a direct component in material fabrication. Searches for its application as a monomer, crosslinking agent, or surface modifier in materials science did not return any relevant results.

However, to provide some context for researchers interested in sulfur-containing compounds in materials science, this document summarizes the known properties of **Dimethyl 2,2'-thiobisacetate** and provides a general overview of the synthesis of thiolated polymers, a related area of materials science.

Chemical and Physical Properties of Dimethyl 2,2'-thiobisacetate

The following table summarizes the key physical and chemical properties of **Dimethyl 2,2'-thiobisacetate** gathered from various chemical suppliers.

Property	Value	References
Molecular Formula	C6H10O4S	[1]
Molecular Weight	178.21 g/mol	
CAS Number	16002-29-2	
Appearance	Colorless to pale yellow liquid	
Density	1.199 g/cm ³	[1]
Boiling Point	224.5 °C at 760 mmHg	[1]
Flash Point	95 °C	[1]
Refractive Index	1.469	[1]
Purity	Typically ≥98%	
Solubility	Soluble in organic solvents	

General Principles of Thiolated Polymer Synthesis

While no specific use of **Dimethyl 2,2'-thiobisacetate** was found, the synthesis of thiolated polymers, or "thiomers," is a significant area of research in materials science, particularly for biomedical applications. These polymers are characterized by the presence of thiol (-SH) groups, which can form disulfide bonds, leading to in-situ gelling and mucoadhesive properties.

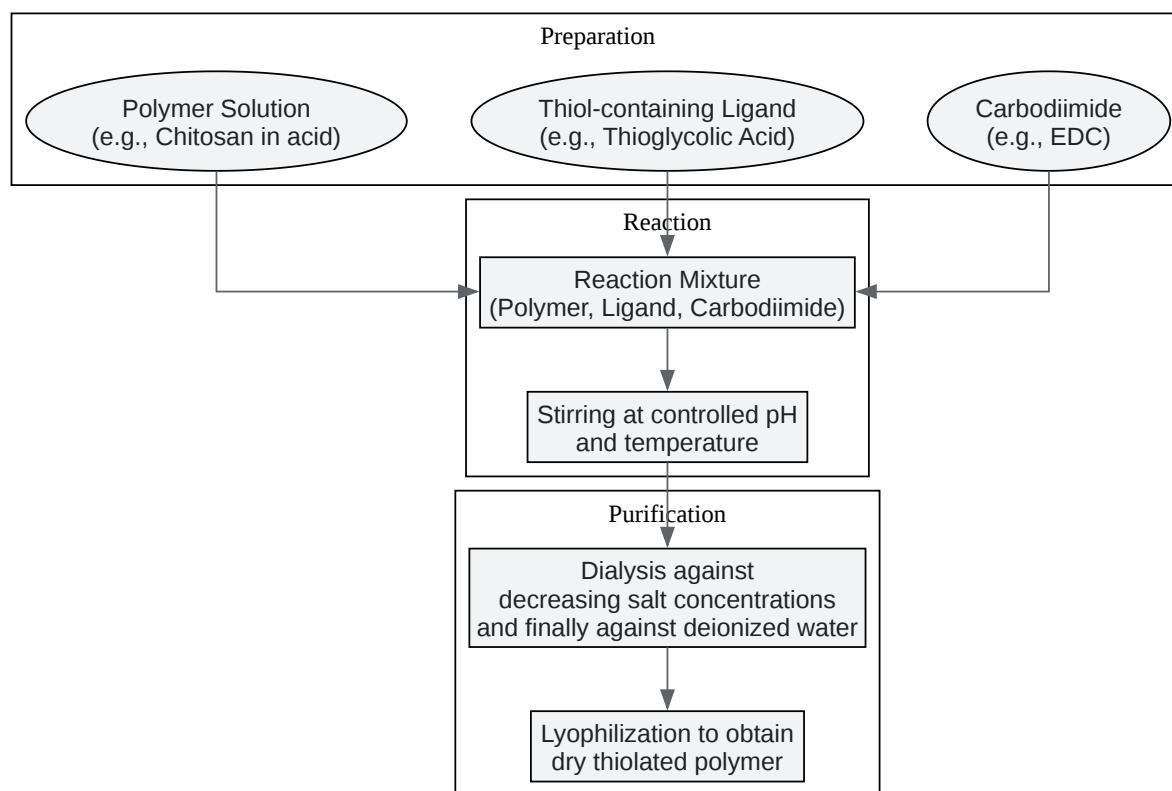
A common method for synthesizing thiolated polymers involves the covalent attachment of thiol-containing ligands, such as thioglycolic acid or cysteine, to a polymer backbone.[\[2\]](#)[\[3\]](#) This is often achieved by forming an amide bond between the carboxylic acid group of the thiol ligand and the primary amino groups of a polymer like chitosan.[\[2\]](#)[\[3\]](#) The reaction is typically mediated by a carbodiimide.[\[3\]](#)

It is important to reiterate that the literature reviewed does not indicate that **Dimethyl 2,2'-thiobisacetate** is used as a precursor or reagent in these established methods for creating thiolated polymers.

Experimental Considerations for Thiolated Polymer Synthesis (General)

For researchers interested in the general synthesis of thiolated polymers, the following is a conceptual workflow. This is a generalized protocol and does not pertain to **Dimethyl 2,2'-thiobisacetate**.

General Workflow for Thiolated Polymer Synthesis



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Caption: Conceptual workflow for the synthesis of thiolated polymers.

Conclusion

The requested detailed application notes and experimental protocols for **Dimethyl 2,2'-thiobisacetate** in materials science cannot be provided due to a lack of available information in the public domain. The compound's role, if any, in this field is not documented in the searched scientific literature or patents. The information provided here is based on the general properties of the compound and a brief overview of a related area of polymer chemistry. Researchers with a specific interest in this compound for material applications may need to conduct primary research to explore its potential.

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